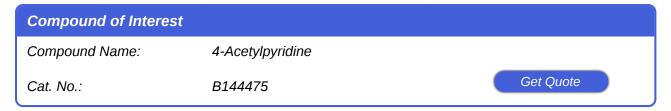


## An In-depth Technical Guide to 4-Acetylpyridine

Author: BenchChem Technical Support Team. Date: December 2025



**4-Acetylpyridine**, a derivative of pyridine, is a significant organic compound utilized across various scientific and industrial domains. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

## **Core Chemical and Physical Properties**

**4-Acetylpyridine** is an organic compound consisting of a pyridine ring substituted with an acetyl group at the fourth position.[1] It is typically a colorless to light yellow or dark amber liquid.[2][3] Its chemical structure and properties make it a versatile building block in organic synthesis.

Table 1: General Information and Identifiers for 4-Acetylpyridine

Identifier	Value	
IUPAC Name	1-(pyridin-4-yl)ethanone[2]	
Synonyms	Methyl 4-pyridyl ketone, γ-Acetylpyridine[2]	
CAS Number	1122-54-9	
Molecular Formula	C7H7NO	
SMILES	CC(=O)C1=CC=NC=C1	
InChlKey	WMQUKDQWMMOHSA-UHFFFAOYSA-N	
	<del></del>	



Table 2: Physicochemical Properties of 4-Acetylpyridine

Property	Value	
Molecular Weight	121.14 g/mol	
Appearance	Dark amber liquid / Yellow to light brown liquid	
Melting Point	13-16 °C	
Boiling Point	212 °C at 760 mmHg	
Density	1.095 g/mL at 25 °C	
Flash Point	104 °C (219.2 °F) - closed cup	
Water Solubility	Soluble (≥100 mg/mL at 19 °C)	
Refractive Index	n20/D 1.529	
Vapor Pressure	4.9 mmHg at 25 °C	

# **Spectroscopic Data**

Spectroscopic analysis is crucial for the identification and characterization of **4-Acetylpyridine**. Various spectroscopic data are available for this compound.

Table 3: Spectroscopic Information for 4-Acetylpyridine

Spectrum Type	Availability / Key Information	
¹H NMR	Spectra available.	
<sup>13</sup> C NMR	Spectra available.	
Mass Spectrometry (MS)	Spectra available.	
Infrared (IR) Spectroscopy	FTIR, ATR-IR, and Vapor Phase IR spectra available.	

## **Synthesis and Reactivity**

### Foundational & Exploratory





**4-Acetylpyridine** is a key starting material for the synthesis of more complex molecules, including nitrogen-containing bicyclic heterocycles. Its acetyl group and pyridine ring offer reactive sites for numerous chemical transformations.

Chalcones can be synthesized from **4-acetylpyridine** through a Claisen-Schmidt condensation reaction with various aromatic aldehydes.

Objective: To synthesize chalcone derivatives from **4-acetylpyridine**.

#### Materials:

#### 4-Acetylpyridine

- Aromatic aldehyde (e.g., benzaldehyde)
- Potassium hydroxide (KOH) solution
- Ethanol

#### Procedure:

- Dissolve 4-acetylpyridine and the chosen aromatic aldehyde in an alcoholic medium such as ethanol.
- Add a solution of potassium hydroxide (KOH) to the mixture to act as a base catalyst.
- Stir the reaction mixture at room temperature or under reflux for a specified period. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is typically poured into cold water or an acidic solution to precipitate the chalcone product.
- The solid product is collected by filtration, washed with water, and then purified, usually by recrystallization from a suitable solvent like ethanol.
- The structure of the synthesized chalcone is confirmed using spectroscopic methods such as IR and NMR.



This protocol details the formation of an oxime from **4-acetylpyridine**, a common derivative used in further synthesis.

Objective: To synthesize **4-acetylpyridine** oxime.

#### Materials:

#### • 4-Acetylpyridine

- Hydroxylamine hydrochloride (NH2OH·HCl)
- 20% aqueous sodium hydroxide (NaOH)
- Water

#### Procedure:

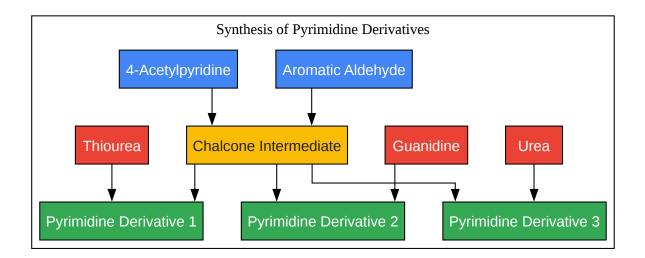
- Prepare a solution of hydroxylamine by dissolving hydroxylamine hydrochloride in water and adding it to a 20% aqueous sodium hydroxide solution.
- To this magnetically stirred solution, add **4-acetylpyridine** all at once. A precipitate will form rapidly.
- Stir the reaction mixture at a controlled temperature of 0–5 °C for 2 hours.
- Collect the precipitate by suction filtration and wash it thoroughly with cold water.
- The crude product is a mixture of E- and Z-isomers of the oxime.
- The pure E-isomer can be obtained by recrystallization from a suitable solvent.
- The final product should be dried under reduced pressure to a constant weight. The structure
  and purity can be confirmed by melting point determination and <sup>1</sup>H NMR spectroscopy.

## **Applications in Research and Drug Development**

**4-Acetylpyridine** serves as a versatile building block in organic synthesis and has several applications:



- Pharmaceutical Intermediate: It is a crucial starting material for the synthesis of various pharmaceutical compounds and drug candidates. Its structure is a component of molecules with potential biological activities.
- Fine Chemical Industry: It is used in the production of specialty chemicals.
- Flavor and Fragrance: **4-Acetylpyridine** is used as a flavoring agent or fragrance ingredient in food, beverages, and perfumes.
- Biochemical Reagent: It is used as a biochemical reagent in life science research.



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Caption: Synthesis pathway of pyrimidine derivatives from **4-acetylpyridine**.



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Caption: General workflow for chemical synthesis and characterization.



## **Safety Information**

**4-Acetylpyridine** is incompatible with strong oxidizing and reducing agents. It is classified as acutely toxic if swallowed and can cause skin and eye irritation.

Table 4: Hazard and Safety Information for 4-Acetylpyridine

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity 4, Oral	GHS07	Warning	H302: Harmful if swallowed.
Skin Irritation	GHS07	Warning	H315: Causes skin irritation.
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation.
Respiratory Irritation	GHS07	Warning	H335: May cause respiratory irritation.

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